

Application Note: HPLC Method Development for 2-(4-Morpholinyl)ethyl Nicotinate

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Compound of Interest

Compound Name: 2-(4-Morpholinyl)ethyl nicotinate

CAS No.: 93202-76-7

Cat. No.: B414023

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Introduction & Chemical Context

The analysis of **2-(4-Morpholinyl)ethyl nicotinate** presents a classic challenge in pharmaceutical chromatography: separating a basic, polar molecule from its hydrolytic degradation products while maintaining sharp peak symmetry. This compound combines a pyridine ring (characteristic of nicotines) and a morpholine moiety linked via an ethyl ester.

Structural Analysis & Chromatographic Challenges

- **Basic Nitrogen (Morpholine, pKa ~7.8):** The morpholine nitrogen is moderately basic. At neutral pH, it interacts strongly with residual silanols on silica-based columns, leading to severe peak tailing.
- **Pyridine Ring (pKa ~3.4):** The pyridine nitrogen is weakly basic but contributes to the molecule's polarity and UV absorption profile ().

- Ester Linkage: The ester bond is susceptible to hydrolysis, especially in aqueous mobile phases or non-neutral pH conditions, necessitating a method that can resolve the parent compound from its primary degradation products: Nicotinic Acid and 4-(2-Hydroxyethyl)morpholine.

Physicochemical Properties[1]

Property	Value (Estimated)	Implication for HPLC
Molecular Formula		MW ~ 236.27 g/mol
LogP	~1.2 - 1.5	Moderately polar; requires C18 retention.
pKa (Morpholine N)	~7.8	Protonated at pH < 7.8.
pKa (Pyridine N)	~3.4	Protonated at pH < 3.4.
UV Max	260 - 262 nm	Strong absorption; ideal for UV detection.

Method Development Strategy

Column Selection: The "Base Deactivation"

Requirement

Standard silica columns will cause irreversible adsorption or tailing due to the morpholine amine.

- Selection: A C18 (Octadecyl) column with high surface coverage and end-capping is mandatory.
- Recommendation: Agilent Zorbax Eclipse Plus C18 or Waters XBridge C18 (). These columns use proprietary bonding technologies to shield silanols.

Mobile Phase Engineering

To suppress silanol ionization (pKa ~3.5-4.5) and ensure the analyte is fully protonated (for consistent retention time), an acidic mobile phase is preferred.

- Buffer: Potassium Phosphate (20-25 mM) adjusted to pH 3.0.
 - Why pH 3.0? It suppresses silanol activity (Si-OH form) and ensures both nitrogens on the analyte are protonated (), improving peak symmetry.
- Modifier: Acetonitrile (ACN) is preferred over Methanol for lower backpressure and sharper peaks for basic compounds.

Detection

Nicotinates exhibit a strong

transition at 260 nm. This wavelength provides high sensitivity and minimal interference from common mobile phase buffers.

Experimental Protocol

Reagents & Equipment

- HPLC System: Gradient pump, Autosampler, Column Oven, UV/PDA Detector.
- Reagents:
 - Acetonitrile (HPLC Grade).
 - Potassium Dihydrogen Phosphate ().^[1]
 - Phosphoric Acid ().
 - Water (Milli-Q or equivalent,).
- Reference Standards:

- **2-(4-Morpholinyl)ethyl nicotinate** (Primary Standard).
- Nicotinic Acid (Impurity Standard).

Preparation of Solutions

A. Buffer Preparation (25 mM Phosphate, pH 3.0):

- Dissolve

of

in

of water.
- Adjust pH to

using diluted Phosphoric Acid (

).
- Dilute to

with water.
- Filter through a

nylon membrane.

B. Mobile Phase:

- Mobile Phase A: Phosphate Buffer pH 3.0.
- Mobile Phase B: Acetonitrile.

C. Standard Stock Solution (

):

- Accurately weigh

of **2-(4-Morpholinyl)ethyl nicotinate**.

- Transfer to a volumetric flask.
- Dissolve in Acetonitrile/Water (50:50).
- Sonicate for 5 minutes.
- Make up to volume with Diluent.

D. Working Standard (

):

- Pipette of Stock Solution into a volumetric flask.
- Dilute to volume with Mobile Phase A:B (80:20).

Chromatographic Conditions

Parameter	Setting
Column	C18 End-capped ()
Flow Rate	
Injection Volume	
Column Temp	
Detection	UV @ 260 nm
Run Time	15 minutes

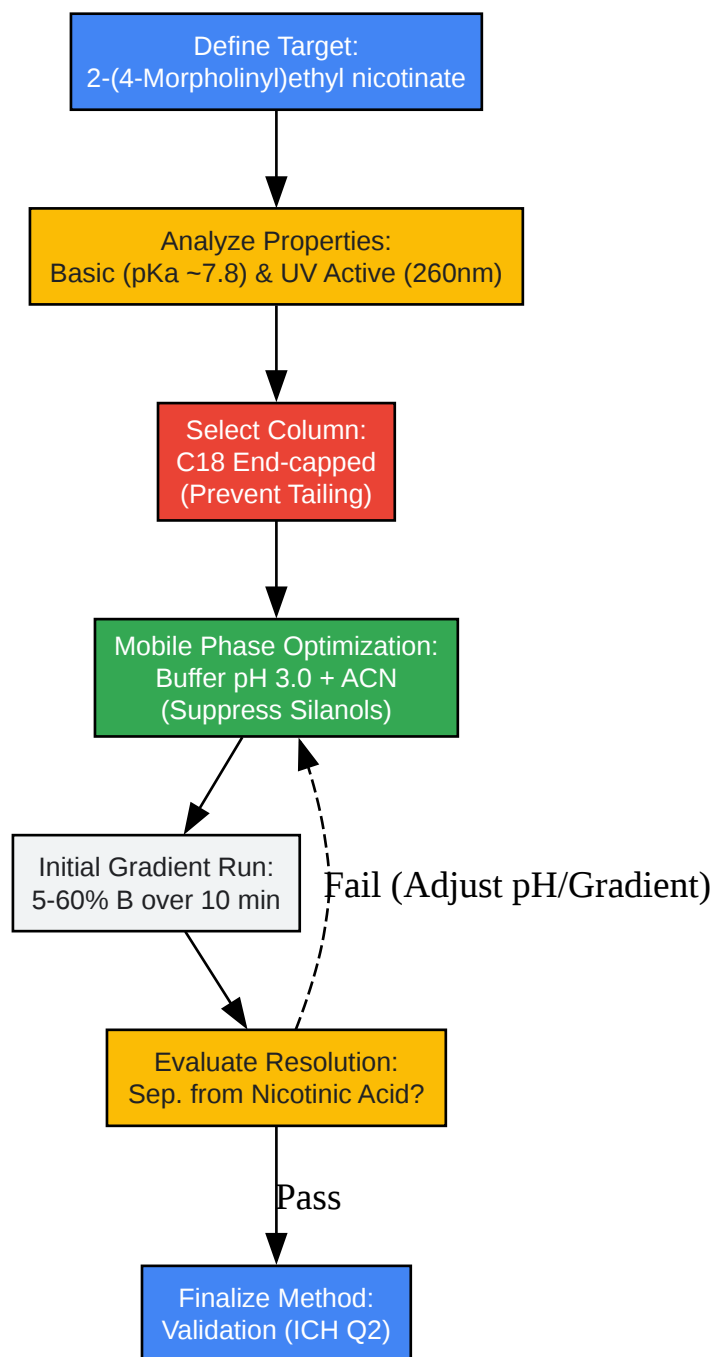
Gradient Program

A gradient is recommended to elute the polar hydrolysis products early and the parent ester later, while cleaning the column of any lipophilic contaminants.

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	95	5	Initial
2.0	95	5	Isocratic Hold (Elute Nicotinic Acid)
8.0	40	60	Linear Gradient (Elute Parent)
10.0	40	60	Hold
10.1	95	5	Re-equilibration
15.0	95	5	End of Run

Visual Workflows

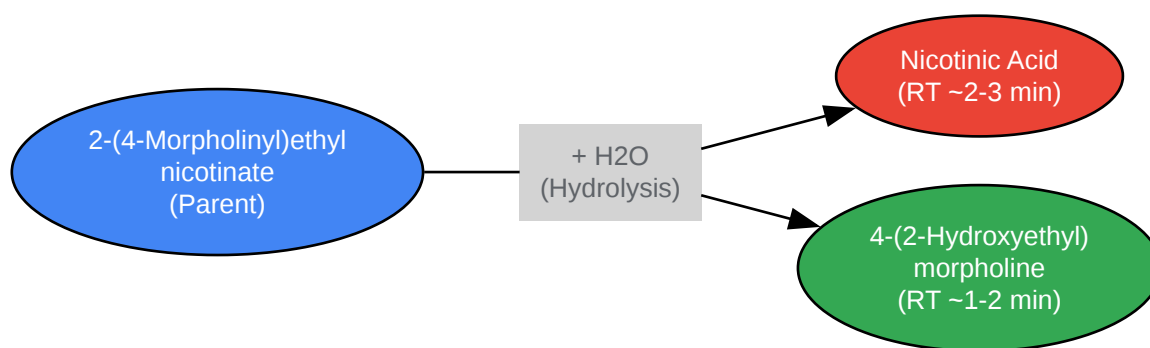
Method Development Workflow



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Figure 1: Logical flow for developing the HPLC method, emphasizing column selection and pH control.

Degradation Pathway (Hydrolysis)



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Figure 2: Hydrolytic degradation pathway. The method must resolve the early-eluting Nicotinic Acid from the parent.

Method Validation (ICH Q2 Guidelines)

To ensure the method is "trustworthy" and "self-validating," the following parameters must be assessed.

Parameter	Acceptance Criteria	Protocol Note
System Suitability	Tailing Factor () < 1.5; Plates () > 5000	Critical for basic morpholine peak.
Linearity		Range: 50% to 150% of target concentration.
Accuracy	Recovery 98.0% - 102.0%	Spike placebo at 3 levels (80%, 100%, 120%).
Precision	RSD < 2.0% (n=6)	Repeatability at 100% concentration.
Specificity	Resolution () > 2.0	Between Nicotinic Acid and Parent peak.
LOD / LOQ	S/N > 3 (LOD); S/N > 10 (LOQ)	Estimated at ~0.1

Troubleshooting & Causality

Issue 1: Peak Tailing (Tf > 1.5)

- Cause: Interaction between the protonated morpholine nitrogen and residual silanols on the column stationary phase.
- Solution: Ensure the column is "End-capped." If tailing persists, add Triethylamine (TEA) (0.1%) to the mobile phase as a silanol blocker, or increase buffer concentration to 50 mM.

Issue 2: Retention Time Drift

- Cause: pH fluctuation in the mobile phase. Nicotines are sensitive to pH changes near their pKa.
- Solution: Strictly control buffer pH to

. Use a high-quality pH meter calibrated daily.

Issue 3: "Ghost" Peaks

- Cause: Hydrolysis of the sample in the autosampler.
- Solution: Keep autosampler temperature at

. Prepare standards fresh daily. Use a diluent with lower water content if possible (e.g., 80% ACN).

References

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